

Understanding the pharmacokinetics of A2ti-1

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Compound of Interest

Compound Name: A2ti-1

Cat. No.: B15605202

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An in-depth analysis of the available scientific literature reveals that while **A2ti-1** is a well-characterized inhibitor of the Annexin A2/S100A10 protein-protein interaction, comprehensive pharmacokinetic data (Absorption, Distribution, Metabolism, and Excretion - ADME) is not extensively published in the public domain. This guide synthesizes the available information on **A2ti-1**'s mechanism of action, its application in preclinical studies, and the experimental protocols used for its evaluation.

Core Compound Properties

A2ti-1 is a selective and high-affinity small molecule inhibitor of the annexin A2/S100A10 (A2t) heterotetramer.^{[1][2][3]} It is identified as a 1,2,4-triazole derivative that functions by specifically disrupting the protein-protein interaction (PPI) between annexin A2 and its binding partner, S100A10.^{[1][2][4]} This inhibitory action forms the basis of its therapeutic potential, primarily explored in the context of antiviral applications.^{[4][5]}

Property	Value	Reference
CAS Number	570390-00-0	^{[1][3][6]}
Molecular Formula	C ₂₀ H ₂₂ N ₄ O ₂ S	^{[1][6]}
Molecular Weight	382.48 g/mol	^{[1][3]}
Mechanism of Action	Selective inhibitor of Annexin A2/S100A10 (A2t) interaction	^{[1][4]}

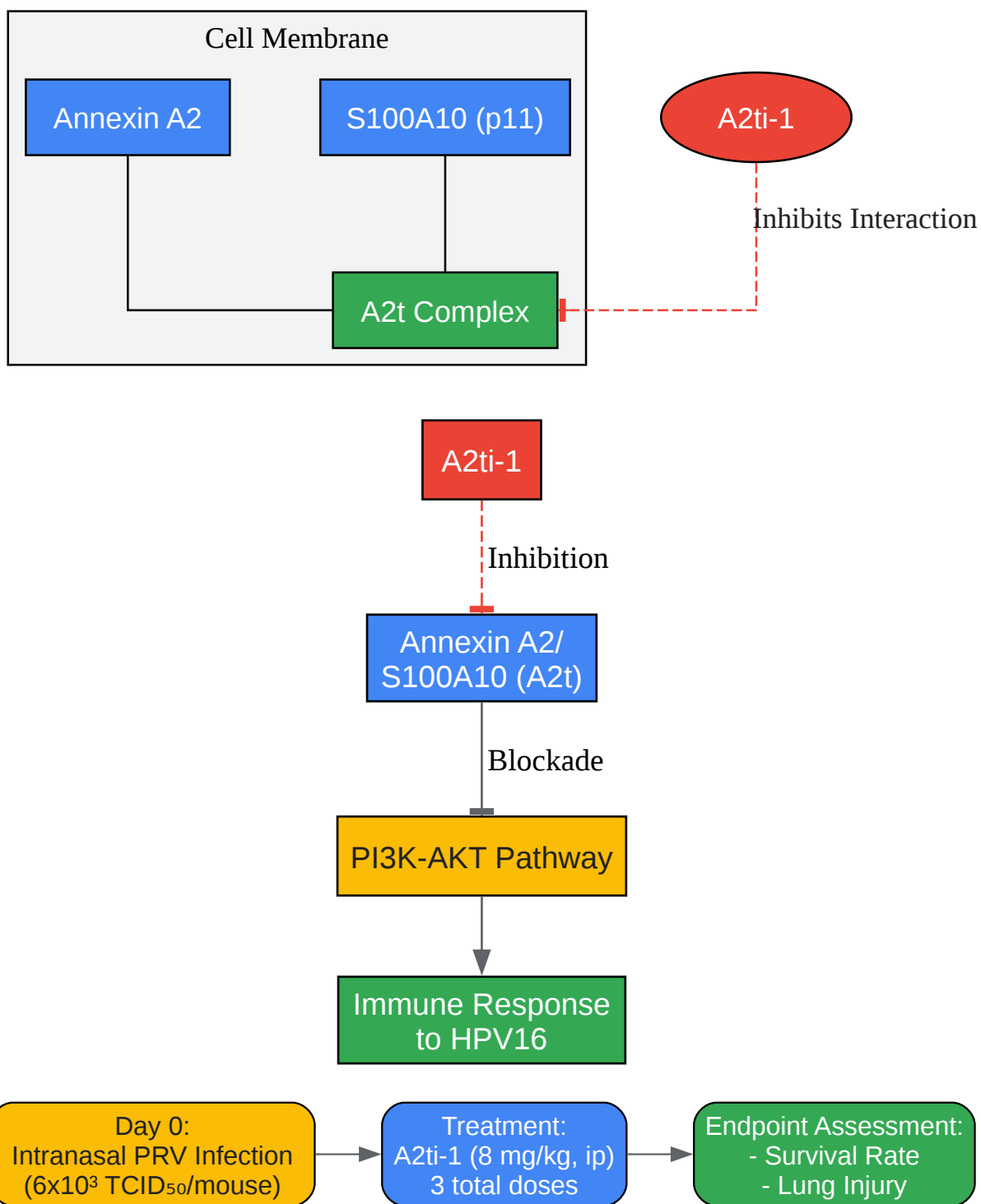
Pharmacodynamics and Biological Activity

The primary pharmacodynamic effect of **A2ti-1** is the blockade of the A2t complex formation. This activity has been quantified in various biochemical and cell-based assays. The compound's inhibitory concentration and binding affinity have been established, providing a basis for its use in experimental models.

Parameter	Value	Assay/Context	Reference
IC ₅₀	24 µM	Inhibition of Annexin A2/S100A10 (A2t) heterotetramer	[1] [3] [7] [8]
K _D	27 µM	Binding affinity to murine p11 (S100A10) protein	[9]
Max Safe Conc.	60 µM	In PK-15 cells (CCK-8 Cytotoxicity Assay)	[10]

Mechanism of Action and Signaling Pathways

A2ti-1 exerts its effects by preventing the formation of the A2t complex, which is crucial for various cellular processes, including viral entry and immune response modulation.[\[10\]](#)[\[11\]](#) By disrupting this interaction, **A2ti-1** can influence downstream signaling cascades.



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